

An In-depth Technical Guide to 4-Chlorovaleroyl Chloride

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Compound of Interest

Compound Name: 4-Chloropentanoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for 4-chlorovaleroyl chloride (also known as 5-chlorovaleryl chloride). The information is intended for use by professionals in the fields of chemical research, drug development, and materials science.

Chemical Identity and Physical Properties

4-Chlorovaleroyl chloride is a reactive acyl chloride used as a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its bifunctional nature, possessing both an acyl chloride and an alkyl chloride, allows for a range of chemical transformations.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value
Systematic Name	5-chloropentanoyl chloride
Common Names	4-chlorovaleroyl chloride, 5-chlorovaleryl chloride, delta-chlorovaleroyl chloride
CAS Number	1575-61-7[1]
Molecular Formula	C ₅ H ₈ Cl ₂ O[1]
Molecular Weight	155.02 g/mol [1]
InChI	InChI=1S/C5H8Cl2O/c6-4-2-1-3-5(7)8/h1-4H2[1]
SMILES	C(CCCl)CC(=O)Cl[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to slightly yellow liquid
Odor	Pungent
Boiling Point	38-39 °C at 0.15 mm Hg[2]
Density	1.206 g/mL at 20 °C[2]
Refractive Index (n ²⁰ /D)	1.464[2]
Flash Point	195 °F (90.5 °C)[2]
Solubility	Reacts with water. Soluble in acetonitrile (slightly) and chloroform (sparingly).[2]
Stability	Moisture sensitive. Corrosive.[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 4-chlorovaleroyl chloride. Below is a summary of expected spectroscopic data.

Table 3: Spectroscopic Data

Technique	Expected Peaks/Signals
^1H NMR	The proton NMR spectrum is expected to show three multiplets corresponding to the methylene groups. The protons closest to the electron-withdrawing groups (acyl chloride and alkyl chloride) will be the most deshielded.
^{13}C NMR	The carbon NMR spectrum will display four distinct signals for the four unique methylene carbons and one signal for the carbonyl carbon. The carbonyl carbon will be the most downfield signal.
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the C=O stretch in an acyl chloride is expected around 1800 cm^{-1} . C-Cl stretching vibrations will also be present.
Mass Spectrometry (MS)	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, including the loss of chlorine and the carbonyl group.

Synthesis and Reactivity

4-Chlorovaleroyl chloride is a synthetic compound with several established routes of preparation. Its reactivity is dominated by the electrophilic nature of the acyl chloride functional group.

Synthesis Protocols

Several methods for the synthesis of 4-chlorovaleroyl chloride have been reported, primarily in patent literature. These methods often start from readily available precursors.

Method 1: From 1,4-Dichlorobutane

This is a multi-step synthesis that proceeds via a nitrile intermediate.

- Step 1: Cyanation. 1,4-Dichlorobutane is reacted with sodium cyanide, often in the presence of a phase transfer catalyst such as tetrabutylammonium bromide, to form 5-chlorovaleronitrile.[3]
- Step 2: Hydrolysis. The resulting 5-chlorovaleronitrile is hydrolyzed using a strong acid, such as concentrated hydrochloric acid, to yield 5-chlorovaleric acid.[3]
- Step 3: Chlorination. The final step involves the conversion of 5-chlorovaleric acid to 4-chlorovaleroyl chloride using a chlorinating agent like thionyl chloride.[3]

Caption: Synthesis of 4-Chlorovaleroyl Chloride from 1,4-Dichlorobutane.

Method 2: From δ -Valerolactone

This method involves the ring-opening and chlorination of δ -valerolactone.

- Experimental Protocol: δ -Valerolactone is heated with dimethylpropylene urea. Hydrogen chloride and triphosgene are added simultaneously to the reaction mixture. The reaction is typically carried out at elevated temperatures (e.g., 138°C) for a short duration to yield 4-chlorovaleroyl chloride.[3]

Caption: Synthesis of 4-Chlorovaleroyl Chloride from δ -Valerolactone.

Method 3: From 1-Bromo-3-chloropropane and Diethyl Malonate

A multi-step synthesis described in patent literature.

- Step 1: Alkylation. Diethyl malonate is alkylated with 1-bromo-3-chloropropane.
- Step 2: Hydrolysis and Decarboxylation. The resulting diester is hydrolyzed and decarboxylated to give 5-chlorovaleric acid.
- Step 3: Chlorination. The carboxylic acid is then converted to the acyl chloride using thionyl chloride.[4]

Caption: Synthesis of 4-Chlorovaleroyl Chloride from 1-Bromo-3-chloropropane.

Chemical Reactivity

4-Chlorovaleroyl chloride is a reactive compound that undergoes typical reactions of acyl chlorides. It is highly susceptible to nucleophilic attack at the carbonyl carbon.

- **Hydrolysis:** Reacts readily with water and moisture to form 5-chlorovaleric acid and hydrogen chloride.
- **Alcoholysis:** Reacts with alcohols to form the corresponding esters.
- **Aminolysis:** Reacts with amines to form amides.

Applications in Research and Industry

4-Chlorovaleroyl chloride is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs). For example, it is used in the production of the antiplatelet agent Cilostazol and the anticoagulant Apixaban.^{[2][5]}
- **Agrochemical Synthesis:** It serves as a precursor for the synthesis of pyrazole-based herbicides.^[2]

Safety and Handling

4-Chlorovaleroyl chloride is a hazardous chemical and must be handled with appropriate safety precautions.

Table 4: Hazard Information

Hazard	Description
GHS Pictograms	Corrosive, Harmful
Hazard Statements	Causes severe skin burns and eye damage. Harmful if swallowed.
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection. Do not breathe dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling.

5.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if working in a poorly ventilated area or with heated material.

5.2. Storage and Handling

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials. Keep container tightly closed. It is moisture-sensitive and should be stored under an inert atmosphere. Store below +30°C.[\[2\]](#)
- Incompatible Materials: Water, alcohols, strong bases, and oxidizing agents.

5.3. First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Skin Contact: Get medical attention immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.

- Ingestion: Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately.

Conclusion

4-Chlorovaleroyl chloride is a versatile and important chemical intermediate with significant applications in the synthesis of pharmaceuticals and agrochemicals. Its handling requires strict adherence to safety protocols due to its corrosive and reactive nature. The synthetic routes outlined in this guide provide a basis for its preparation, enabling further research and development in various fields of chemistry.

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